

Nonyl 6-bromohexanoate molecular weight and formula

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Compound of Interest

Compound Name: Nonyl 6-bromohexanoate

Cat. No.: B15551693

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Technical Guide: Nonyl 6-bromohexanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the physicochemical properties and a representative synthetic protocol for **Nonyl 6-bromohexanoate**, a key aliphatic lipid reagent. This document is intended to support researchers and professionals in the fields of drug delivery, materials science, and organic synthesis.

Core Physicochemical Data

The fundamental molecular properties of **Nonyl 6-bromohexanoate** are summarized in the table below, providing a quick reference for experimental planning and data analysis.

Property	Value	Source
Molecular Formula	C15H29BrO2	[1][2][3]
Molecular Weight	321.30 g/mol	[2][3]
Exact Mass	320.1351 u	[2]
Elemental Analysis	C: 56.07%, H: 9.10%, Br: 24.87%, O: 9.96%	[2]
CAS Number	959249-23-1	[1][3]

Synthesis of Nonyl 6-bromohexanoate: An Experimental Protocol

The synthesis of **Nonyl 6-bromohexanoate** can be achieved via the Fischer esterification of 6-bromohexanoic acid with nonan-1-ol, utilizing an acid catalyst. The following protocol details a representative experimental procedure.

Materials and Reagents

- 6-Bromohexanoic acid
- Nonan-1-ol
- Concentrated Sulfuric Acid (H_2SO_4)
- Toluene
- Saturated Sodium Bicarbonate Solution (NaHCO_3)
- Brine (Saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO_4)
- Organic Solvents for Chromatography (e.g., Hexane, Ethyl Acetate)

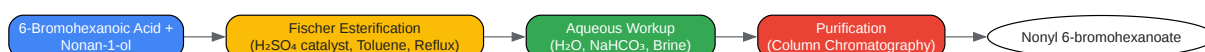
Experimental Procedure

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine 6-bromohexanoic acid (1 equivalent), nonan-1-ol (1.2 equivalents), and a suitable solvent such as toluene.
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid (approximately 1-2 mol%) to the reaction mixture.
- **Reflux:** Heat the mixture to reflux. The water produced during the esterification will be collected in the Dean-Stark trap, driving the reaction to completion. Monitor the progress of the reaction by thin-layer chromatography (TLC).

- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Transfer the mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of hexane and ethyl acetate) to yield pure **Nonyl 6-bromohexanoate**.

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **Nonyl 6-bromohexanoate** from its precursors.



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Caption: Synthesis workflow for **Nonyl 6-bromohexanoate**.

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References

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- 2. medkoo.com [medkoo.com]
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